

Bisabola-2,10-diene-1,9-dione CAS number and molecular formula

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Compound of Interest

Compound Name: **Bisabola-2,10-diene-1,9-dione**

Cat. No.: **B8238641**

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An In-depth Technical Guide on Bisabola-2,10-diene-1,9-dione

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisabola-2,10-diene-1,9-dione is a sesquiterpenoid compound that has been identified within the flora of the *Alpinia* genus. This technical guide provides a summary of the available information on its chemical properties. While extensive research on the specific biological activities and mechanisms of action of this particular compound is limited in publicly accessible literature, this guide consolidates the current knowledge to serve as a foundational resource for researchers and professionals in drug development.

Chemical and Physical Properties

Bisabola-2,10-diene-1,9-dione is characterized by the following molecular identifiers and properties.

Property	Value	Source
CAS Number	107439-25-8	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₁₅ H ₂₂ O ₂	[9] [10]
Molecular Weight	234.33 g/mol	[7]
Class	Triterpenoid	[10]
Natural Source	Leaves of Alpinia intermedia	[10]

Synthesis and Isolation

Detailed experimental protocols for the synthesis and isolation of **Bisabola-2,10-diene-1,9-dione** are not extensively documented in readily available scientific literature. As a naturally occurring compound, it is primarily obtained through extraction from its plant source, *Alpinia intermedia*.

A general workflow for the isolation of chemical constituents from *Alpinia* species is presented below. This is a representative process and may require optimization for the specific isolation of **Bisabola-2,10-diene-1,9-dione**.



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A generalized workflow for the isolation of natural products from plant material.

Biological Activity

While specific studies detailing the biological activity of **Bisabola-2,10-diene-1,9-dione** are scarce, the broader class of terpenoids isolated from the *Alpinia* genus is known to exhibit a range of pharmacological effects. These include anti-inflammatory, antimicrobial, and antioxidant properties.[\[11\]](#)

Further research is required to elucidate the specific biological activities, mechanisms of action, and potential therapeutic applications of **Bisabola-2,10-diene-1,9-dione**. The lack of available

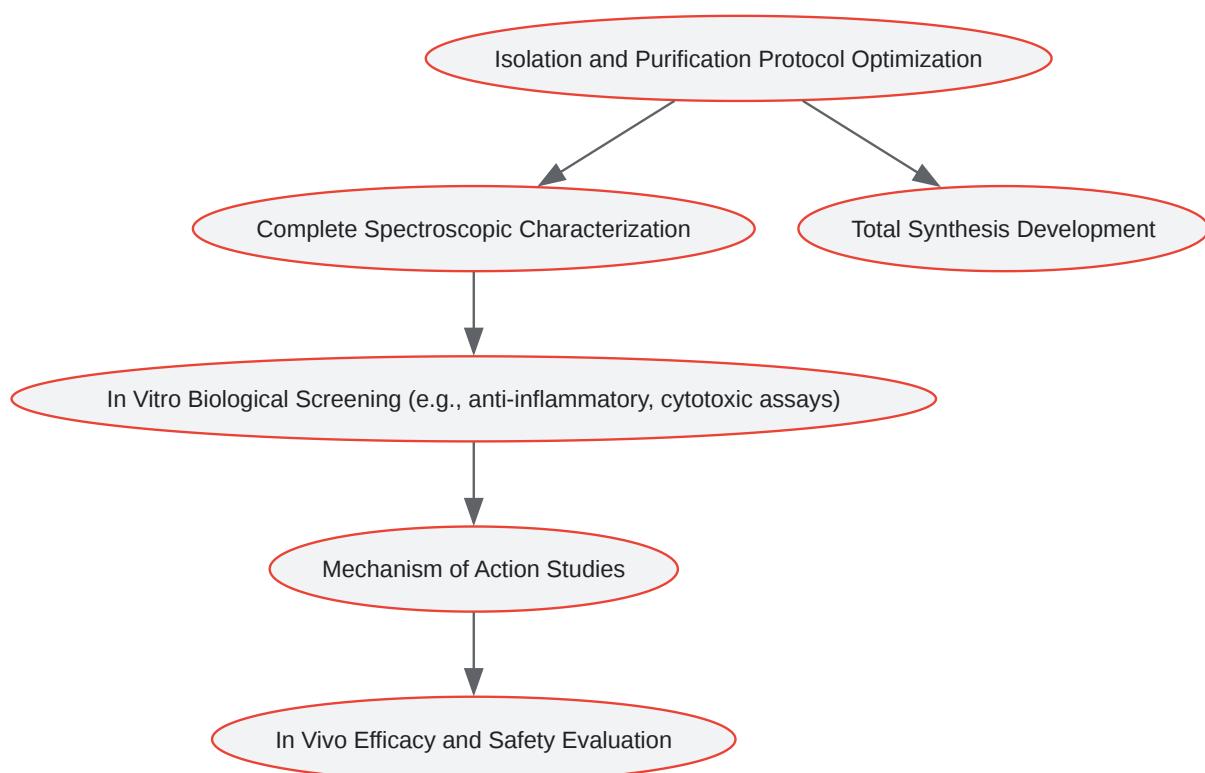
data presents an opportunity for novel investigations into the pharmacological potential of this compound.

Spectroscopic Data

Specific spectroscopic data (e.g., ^1H -NMR, ^{13}C -NMR, IR, Mass Spectrometry) for **Bisabola-2,10-diene-1,9-dione** is not readily available in the public domain. Such data would be crucial for the unambiguous identification and characterization of the compound.

Future Research Directions

The current body of knowledge on **Bisabola-2,10-diene-1,9-dione** is limited. To fully understand its potential, future research should focus on the following areas:



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Proposed research progression for **Bisabola-2,10-diene-1,9-dione**.

Conclusion

Bisabola-2,10-diene-1,9-dione is a known natural product with a defined chemical formula and CAS number. However, a significant gap exists in the scientific literature regarding its biological activity, mechanism of action, and detailed experimental protocols. This guide provides the available foundational information and highlights the need for further research to unlock the potential of this compound for therapeutic applications. Researchers are encouraged to pursue the outlined future research directions to contribute to a more comprehensive understanding of **Bisabola-2,10-diene-1,9-dione**.

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